

# Beyond Depression: A Technical Guide to the Diverse Biological Activities of Hyperforin

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## Compound of Interest

Compound Name: *Hyperforin*

Cat. No.: *B191548*

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## Introduction

**Hyperforin**, a major active constituent of St. John's wort (*Hypericum perforatum*), is widely recognized for its antidepressant effects. However, a growing body of scientific evidence reveals a broad spectrum of pharmacological activities that extend far beyond its influence on neurotransmitter reuptake. This technical guide provides an in-depth exploration of the multifaceted biological activities of **hyperforin**, with a focus on its anticancer, anti-inflammatory, and antimicrobial properties. By summarizing quantitative data, detailing experimental methodologies, and visualizing key signaling pathways, this document serves as a comprehensive resource for researchers and professionals in drug discovery and development.

## Anticancer Activity

**Hyperforin** has demonstrated significant antiproliferative and pro-apoptotic effects across a range of cancer cell lines. Its mechanisms of action are multifaceted, involving the induction of apoptosis through both intrinsic and extrinsic pathways, inhibition of tumor invasion and angiogenesis, and modulation of key signaling cascades that govern cell growth and survival.

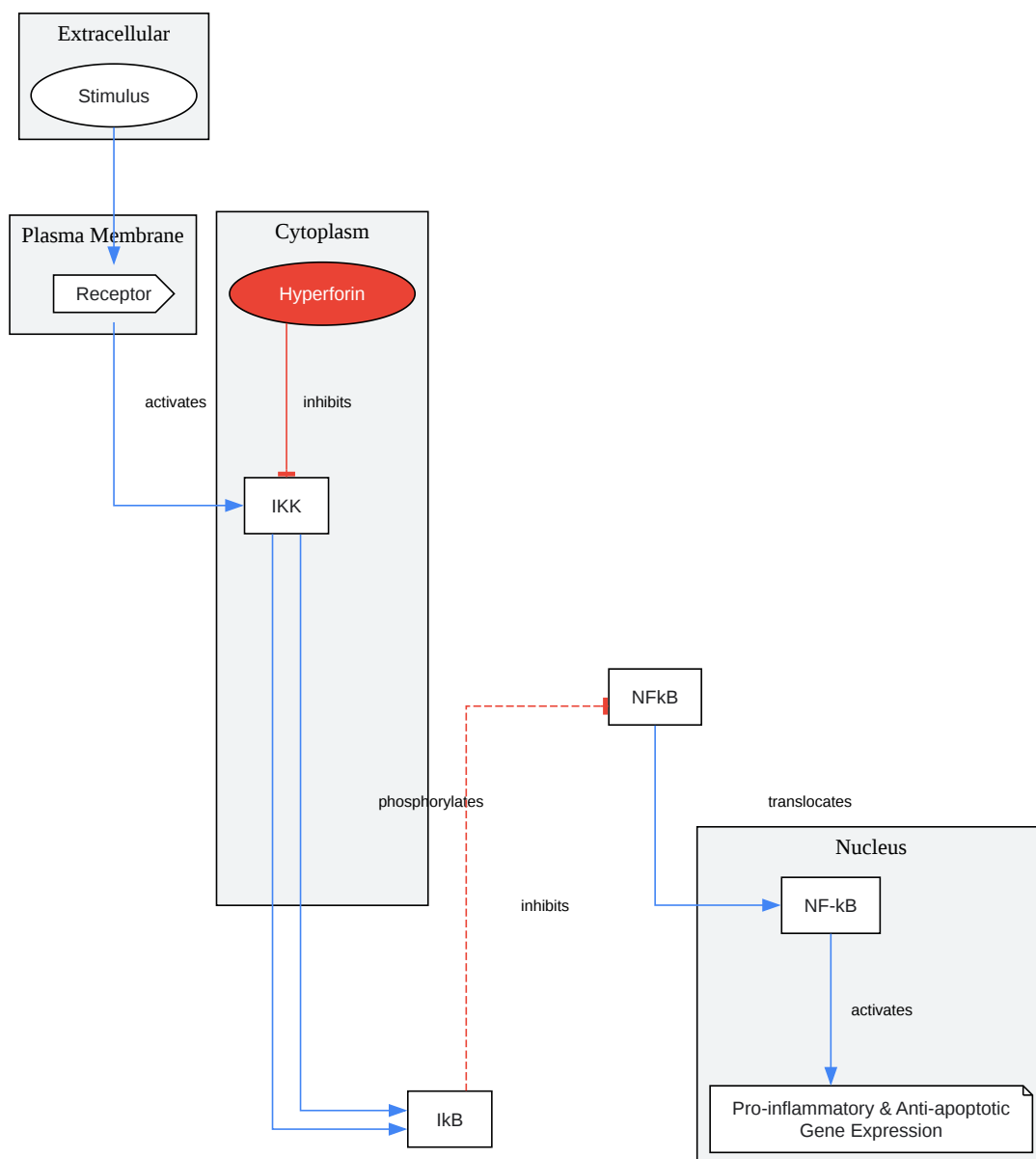
[\[1\]](#)[\[2\]](#)

## Quantitative Data: In Vitro Cytotoxicity of Hyperforin

Cell Line	Cancer Type	IC50 / GI50 (μM)	Citation(s)
K562	Leukemia	14.9 - 19.9	[3]
U937	Lymphoma	~12.5	[3]
LN229	Glioblastoma	14.9 - 19.9	[3]
A375	Melanoma	2 - 4	[2][4]
FO-1	Melanoma	2 - 4	[2][4]
SK-Mel-28	Melanoma	2 - 4	[2][4]
WM115	Melanoma	See original source	[5]
WM266-4	Melanoma	See original source	[5]

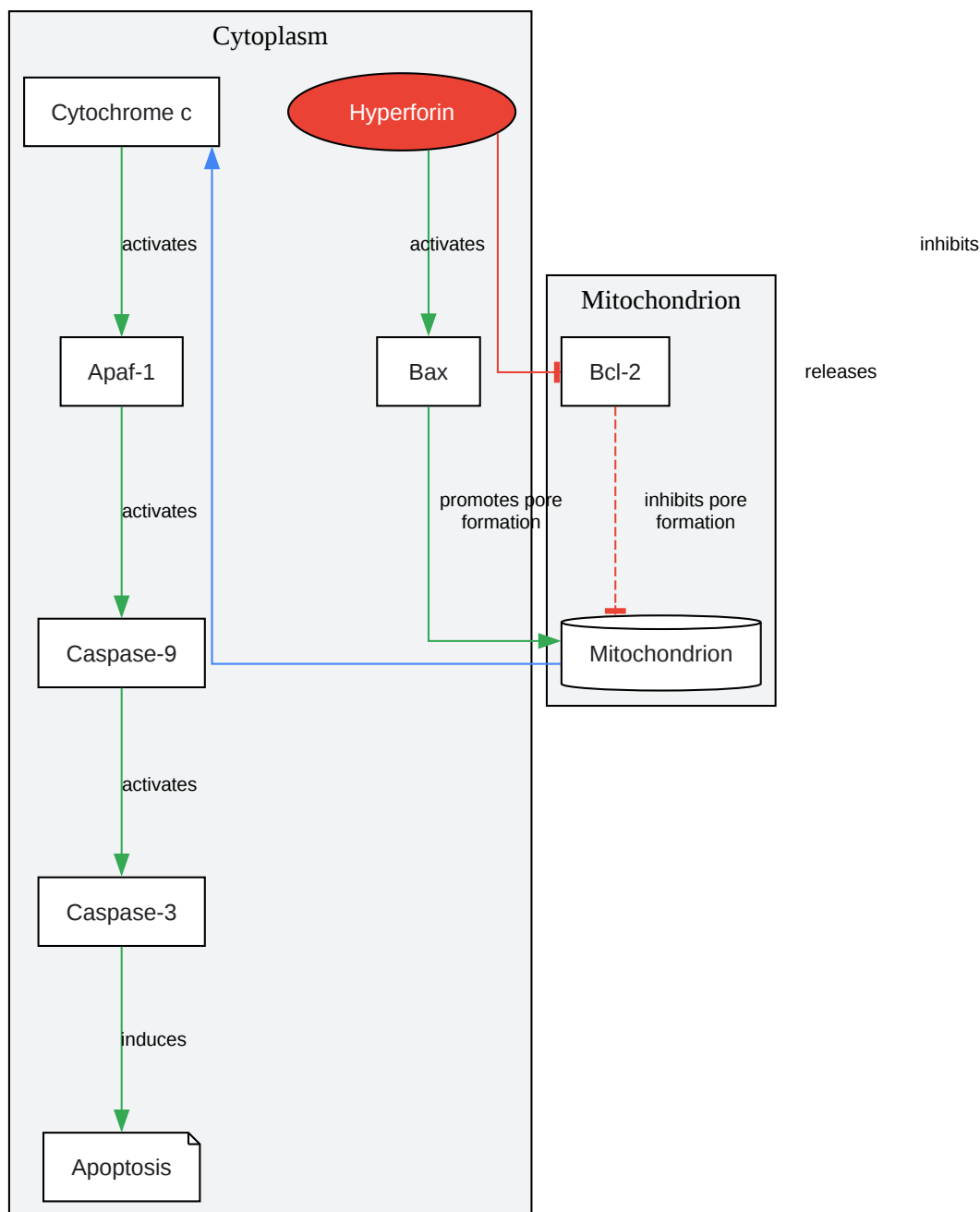
## Signaling Pathways

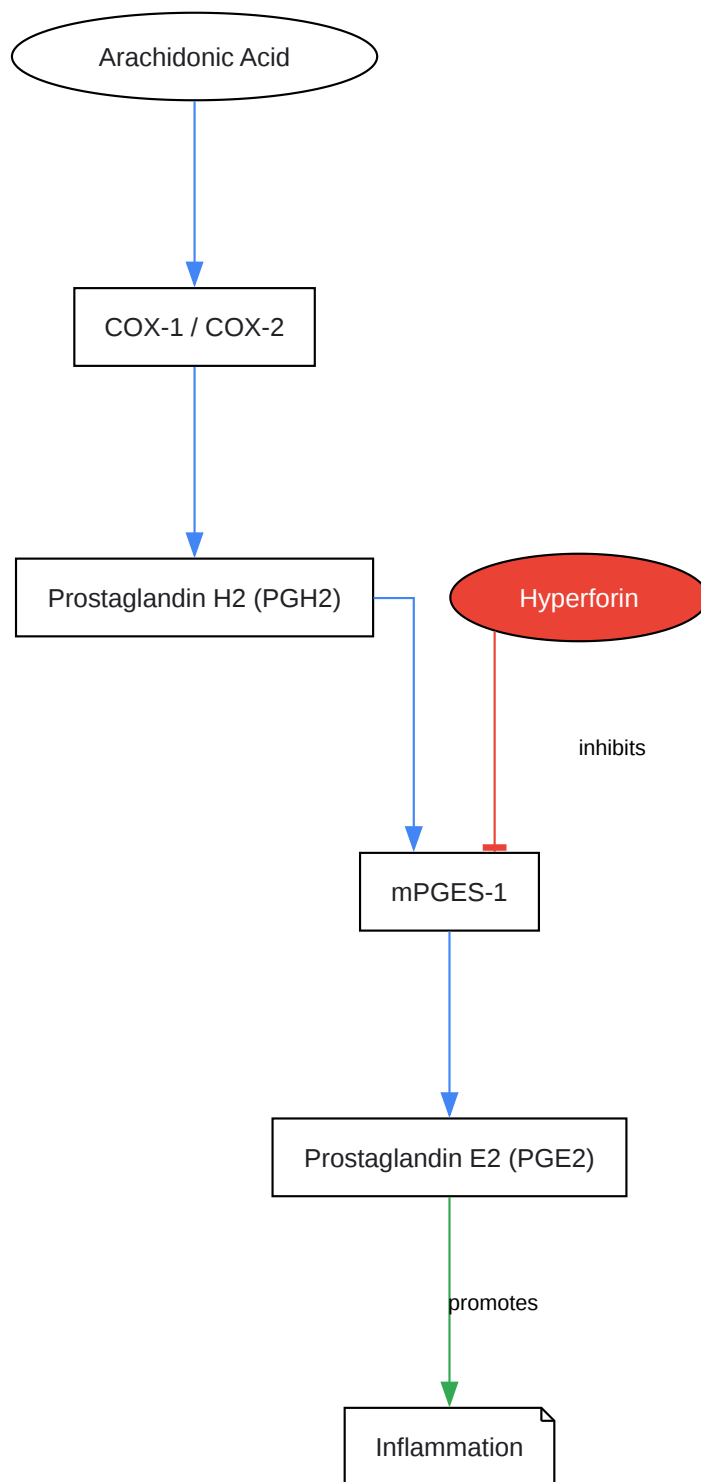
**Hyperforin**'s anticancer activity is mediated through complex signaling networks. One of the key pathways affected is the NF-κB signaling cascade, a critical regulator of inflammation, cell survival, and proliferation. **Hyperforin** has been shown to inhibit the activation of NF-κB, thereby sensitizing cancer cells to apoptosis.[6] Furthermore, **hyperforin** can induce apoptosis through the activation of caspases and the release of cytochrome c from mitochondria.[3][7]

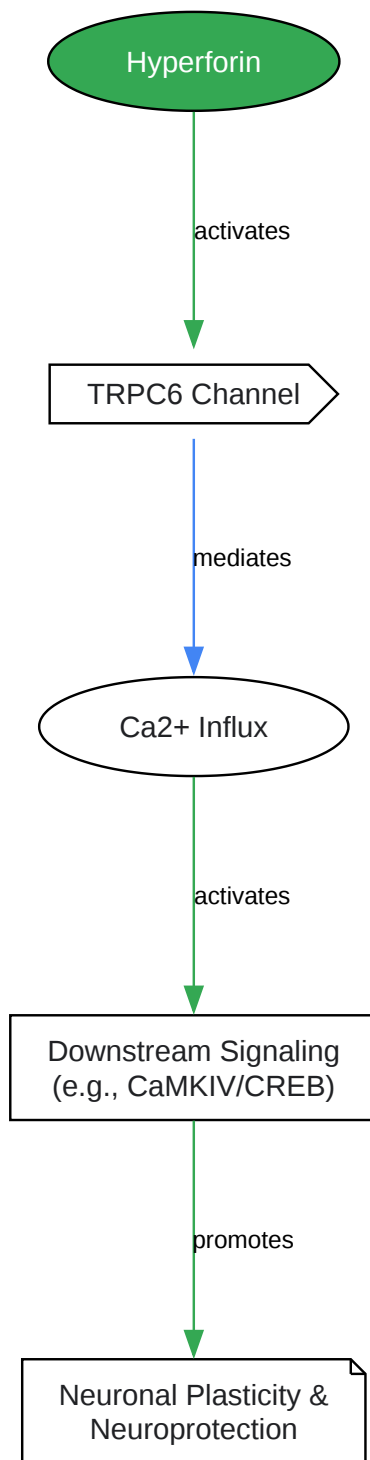


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Caption: **Hyperforin** inhibits the canonical NF-κB signaling pathway.







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